

4-Epidoxycycline: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Epidoxycycline

Cat. No.: B15603433

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An in-depth examination of **4-epidoxycycline** as a critical impurity standard in the manufacturing and quality control of doxycycline-based pharmaceuticals.

Introduction

Doxycycline, a broad-spectrum tetracycline antibiotic, is a cornerstone in the treatment of a wide array of bacterial infections. Its manufacturing and formulation, however, are accompanied by the inevitable formation of impurities, which can impact its safety and efficacy. Among these, **4-epidoxycycline** stands out as a significant degradation product and a specified impurity in major pharmacopeias, including the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP).^{[1][2][3]} This technical guide provides a comprehensive overview of **4-epidoxycycline**, its formation, analytical quantification, regulatory specifications, and biological significance, tailored for researchers, scientists, and drug development professionals.

Chemical Properties and Formation Pathway

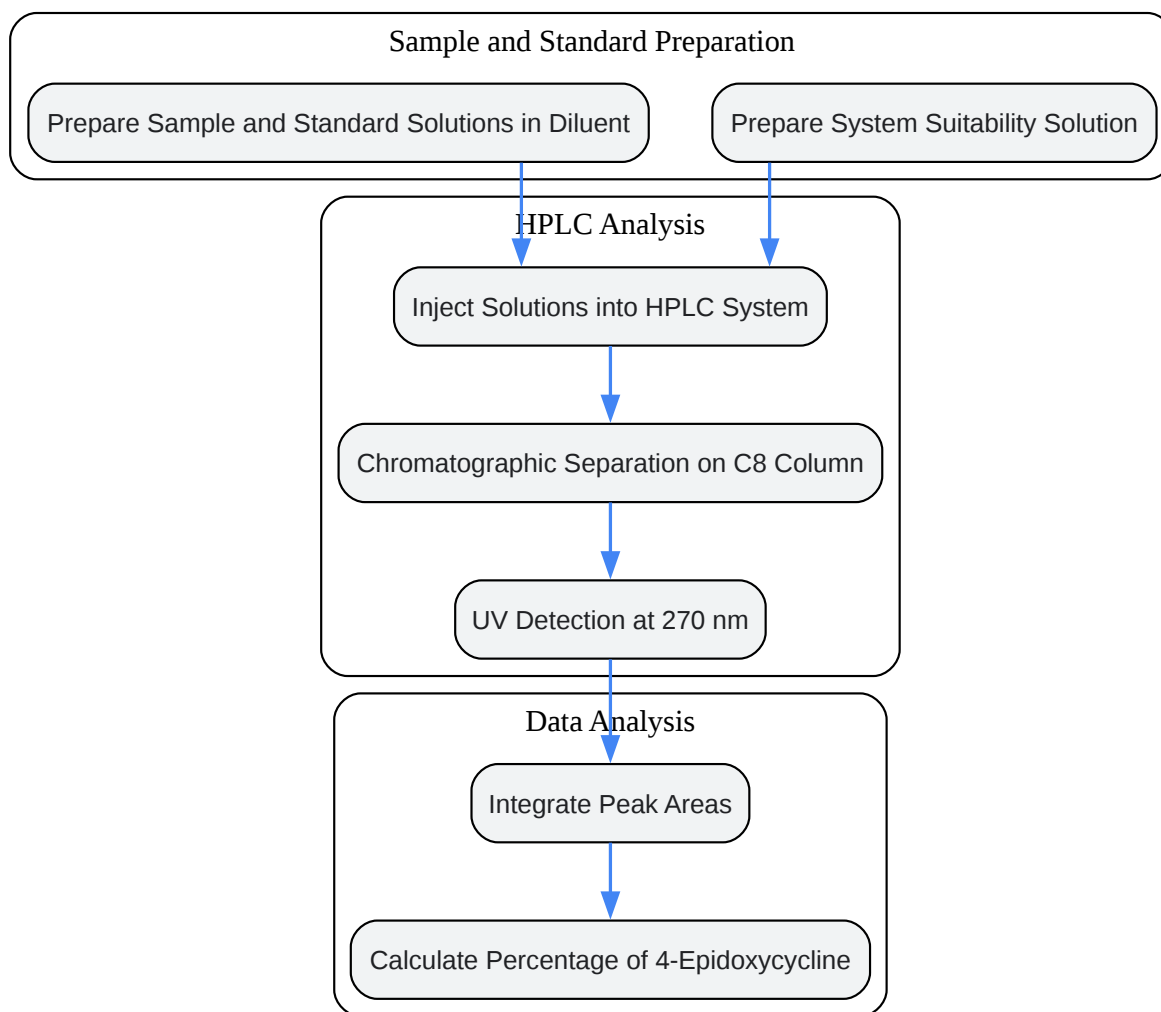
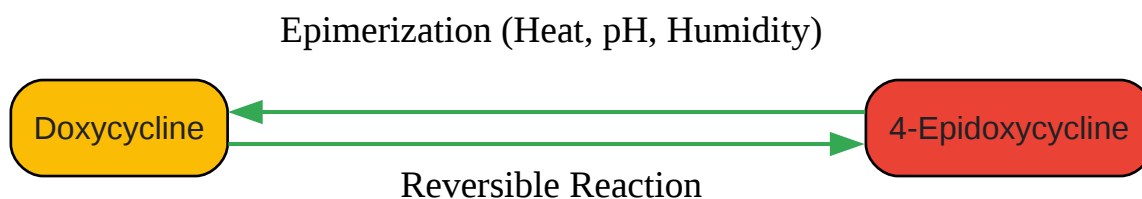
4-Epidoxycycline is a stereoisomer of doxycycline, differing in the configuration at the C-4 position of the tetracycline ring structure. This epimerization is a reversible process that can occur under various conditions such as heat, humidity, and exposure to acidic or basic environments.^{[4][5]} The formation of **4-epidoxycycline** is a critical parameter to monitor during

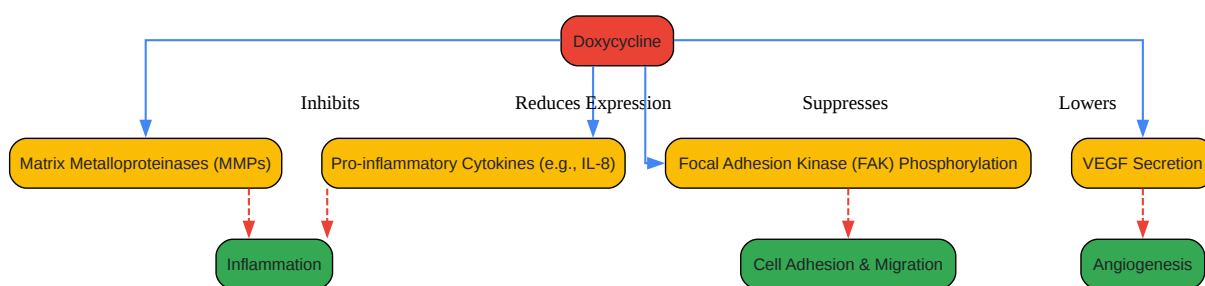
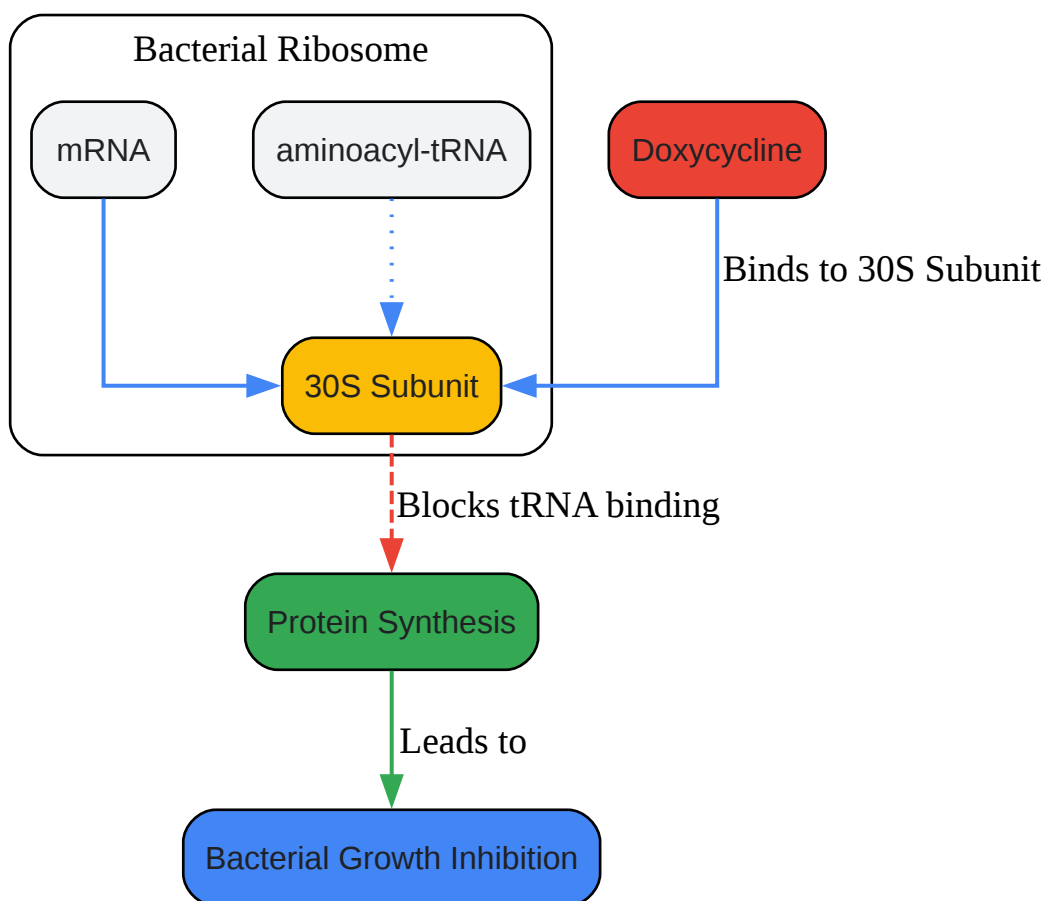
the manufacturing process and throughout the shelf-life of doxycycline products to ensure their quality and stability.[\[4\]](#)[\[6\]](#)

Table 1: Chemical and Physical Properties of Doxycycline and **4-Epidoxycycline**

Property	Doxycycline	4-Epidoxycycline
IUPAC Name	(4S,4aR,5S,5aR,6R,12aS)-4-(Dimethylamino)-1,4,4a,5,5a,6,11,12a-octahydro-3,5,10,12,12a-pentahydroxy-6-methyl-1,11-dioxo-2-naphthacenecarboxamide	(4R,4aR,5S,5aR,6R,12aS)-4-(Dimethylamino)-1,4,4a,5,5a,6,11,12a-octahydro-3,5,10,12,12a-pentahydroxy-6-methyl-1,11-dioxo-2-naphthacenecarboxamide [7]
CAS Number	564-25-0	6543-77-7 [6] [8]
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₈	C ₂₂ H ₂₄ N ₂ O ₈ [6]
Molecular Weight	444.44 g/mol	444.44 g/mol [6]
Synonyms	-	Doxycycline EP Impurity C [1] [7]

The epimerization process represents a key degradation pathway for doxycycline. Understanding the kinetics and influencing factors of this transformation is crucial for developing stable formulations and appropriate storage conditions.





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